

A Technical Guide to the Synthesis and Purification of Boc-His(Dnp)-OH

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Compound of Interest

Compound Name: Boc-His(Dnp)-OH

Cat. No.: B557148

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis and purification of α -tert-butyloxycarbonyl-N τ -(2,4-dinitrophenyl)-L-histidine (**Boc-His(Dnp)-OH**), a critical building block in solid-phase peptide synthesis (SPPS). This document details the chemical principles, experimental protocols, and analytical characterization of this essential amino acid derivative.

Core Concepts: The Strategic Importance of Boc-His(Dnp)-OH in Peptide Synthesis

The unique properties of the histidine imidazole side chain, particularly its nucleophilicity and basicity, present challenges in peptide synthesis, often leading to side reactions and racemization. The use of protecting groups is therefore essential. **Boc-His(Dnp)-OH** is a strategically protected histidine derivative designed for use in Boc-based SPPS. The α -Boc group provides temporary protection of the alpha-amino group, while the N τ -Dnp group offers robust, acid-stable protection of the imidazole side chain. The electron-withdrawing nature of the dinitrophenyl (Dnp) group effectively suppresses racemization during peptide coupling reactions.

Physicochemical and Analytical Data

A summary of the key physicochemical and analytical data for **Boc-His(Dnp)-OH** is presented in the table below, providing a valuable resource for its identification and characterization.

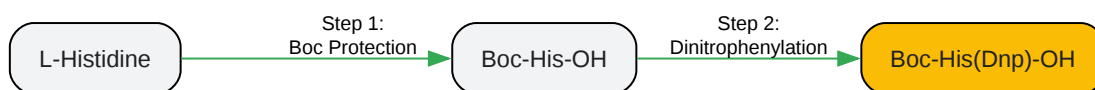
Property	Value
Chemical Name	N α -tert-butyloxycarbonyl-N τ -(2,4-dinitrophenyl)-L-histidine
Synonyms	Boc-His(Dnp)-OH, N-alpha-Boc-N-im-dinitrophenyl-L-histidine
CAS Number	25024-53-7
Molecular Formula	C ₁₇ H ₁₉ N ₅ O ₈
Molecular Weight	421.36 g/mol
Appearance	White to yellow or beige powder
Melting Point	98-100 °C (decomposes)[1]
Optical Rotation	[α] ²⁰ /D +61 \pm 3° (c = 1% in ethyl acetate)
Purity	\geq 98.0% (TLC)
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone. Slightly soluble in water.[1]

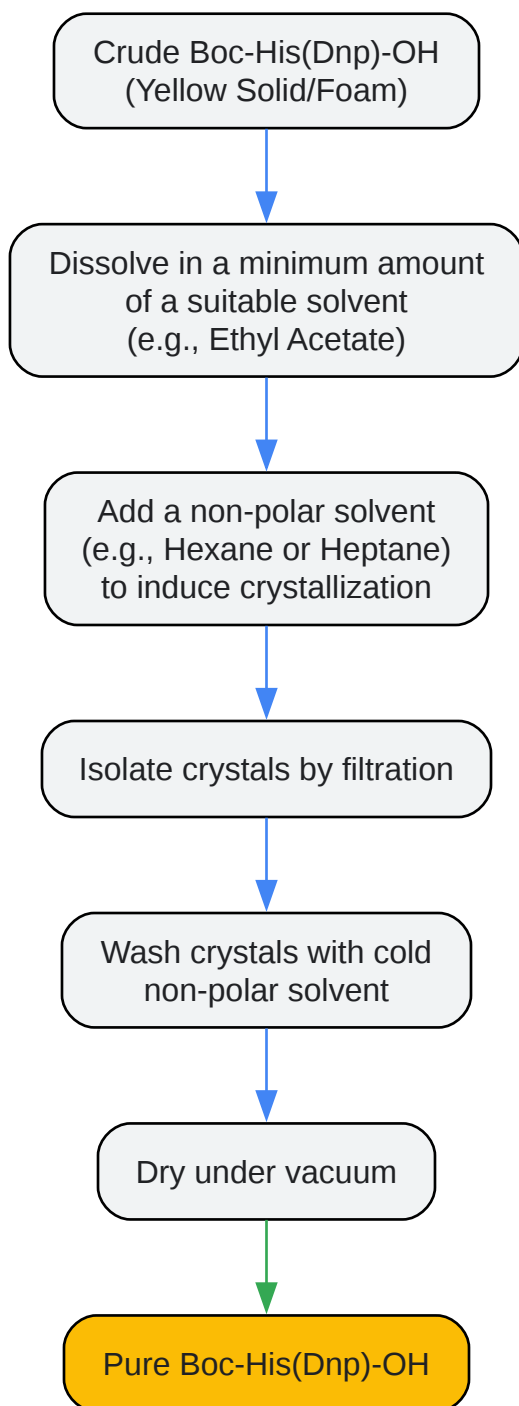
Synthesis Pathway of Boc-His(Dnp)-OH

The synthesis of **Boc-His(Dnp)-OH** is a two-step process, beginning with the protection of the α -amino group of L-histidine with a tert-butyloxycarbonyl (Boc) group, followed by the dinitrophenylation of the imidazole side chain.

2,4-Dinitrofluorobenzene
(DNFB), Base

Di-tert-butyl dicarbonate
(Boc)₂O, Base





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References

- 1. BOC-HIS(DNP)-OH | 25024-53-7 [chemicalbook.com]
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